

Proper Disposal Procedures: 7-Hydroxy-beta-carboline-1-propionic acid

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *7-Hydroxy-beta-carboline-1-propionic acid*

CAS No.: 215934-15-9

Cat. No.: B3034739

[Get Quote](#)

Executive Summary & Compound Profile

7-Hydroxy-beta-carboline-1-propionic acid is a beta-carboline alkaloid derivative. While often used as a fluorescent reference standard or metabolite marker in neuropharmacology, it possesses cytotoxic activity and interacts with benzodiazepine receptors and DNA intercalating pathways.

Critical Safety Distinction: Do not conflate this compound with 7-Hydroxymitragynine (7-OH), a potent opioid derived from Kratom.^{[1][2][3]} While both share the "7-hydroxy" nomenclature, their regulatory and toxicological profiles differ. However, due to the cytotoxic potential of beta-carbolines, this compound must be managed as Hazardous Chemical Waste with high-containment protocols similar to cytotoxic drugs.

Physical & Chemical Properties Relevant to Disposal

| Property | Data | Relevance to Disposal |
|----------------|-------------------------------|---|
| CAS Number | 215934-15-9 | Unique identifier for waste manifesting.[4] |
| Physical State | Solid (Powder) | Requires particulate containment (HEPA) to prevent inhalation. |
| Solubility | DMSO, MeOH, CHCl ₃ | Solubilization is required for liquid waste stream consolidation. |
| Hazard Class | Cytotoxic / Irritant | DO NOT dispose of in sewer or municipal trash. |
| Reactivity | Sensitive to strong oxidizers | Segregate from perchlorates, nitrates, and peroxides. |

Hazard Identification & Pre-Disposal Stabilization

Before disposal, the compound must be stabilized to prevent accidental exposure or environmental release.

GHS Classification (Precautionary)

- H315/H319: Causes skin and serious eye irritation.[5]
- H335: May cause respiratory irritation.
- H351/H361: Suspected of causing cancer or damaging fertility (Class effect of beta-carbolines due to DNA intercalation).

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95/P100 respirator or work within a certified Fume Hood/BSC.
- Dermal: Double nitrile gloves (0.11 mm minimum thickness).
- Ocular: Chemical splash goggles (ANSI Z87.1).

Step-by-Step Disposal Workflow

Phase A: Solid Waste (Pure Compound & Residues)

Scenario: You have expired powder in a vial or residual solids.

- **Do Not Decant:** Never attempt to tap powder out of a vial into a trash bin. The dust hazard is too high.
- **Solvent Rinse:** Add a small volume (1–2 mL) of DMSO or Methanol to the vial to dissolve the solid.
- **Transfer:** Pipette the dissolved solution into your Halogenated or Non-Halogenated Organic Waste container (depending on the solvent used).
 - **Note:** If using Chloroform/Dichloromethane, use the Halogenated stream.
- **Vial Disposal:** The empty, rinsed vial is now "RCRA Empty." Deface the label and place it in a Glass/Sharps container destined for incineration, not recycling.

Phase B: Liquid Waste (Stock Solutions)

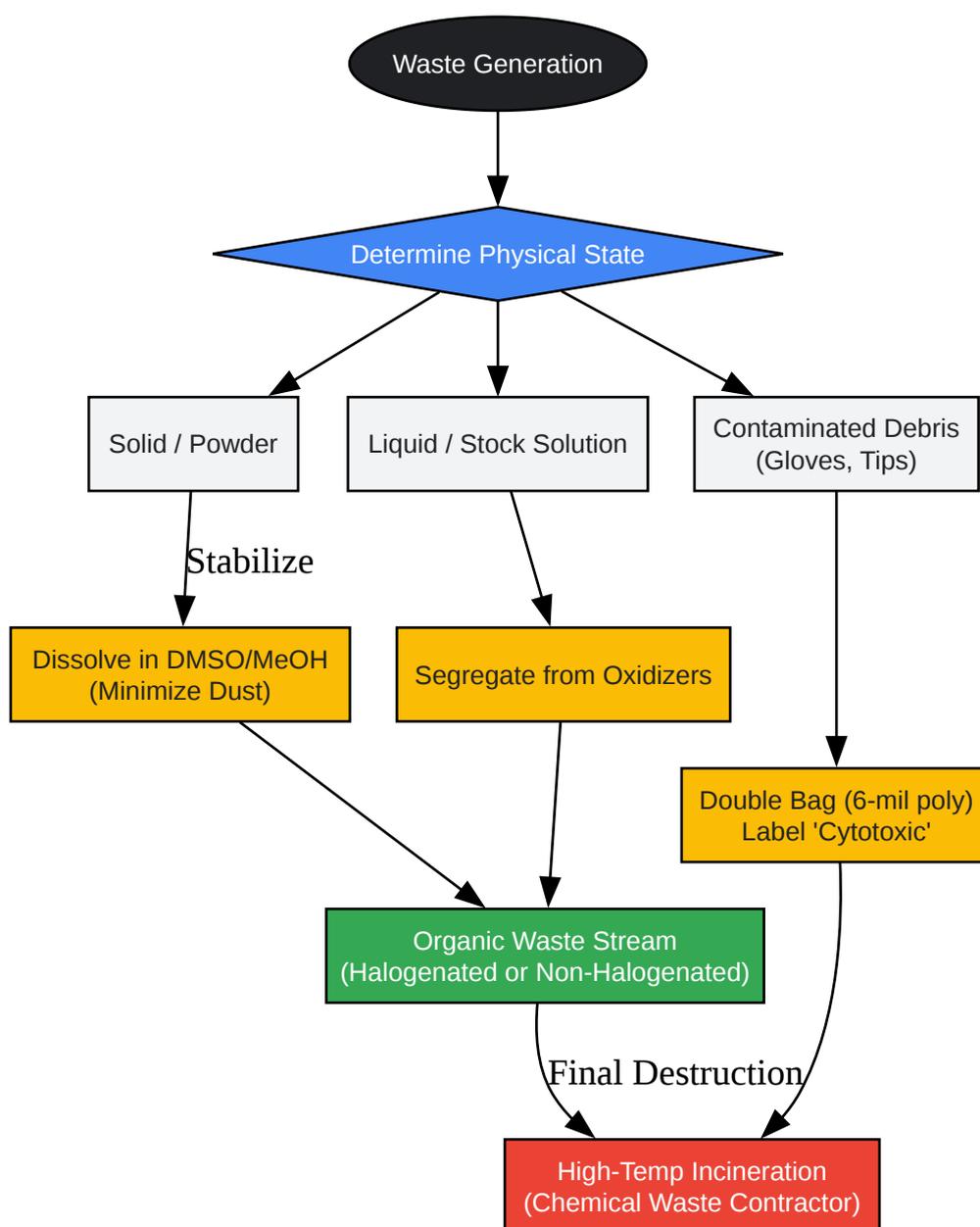
Scenario: You have a DMSO or Methanol stock solution.

- **Segregation:** Ensure the waste stream is compatible. Beta-carbolines are stable but should not be mixed with strong acids (e.g., Nitric Acid) or oxidizers, as this may generate toxic byproducts.
- **Container:** Pour into a High-Density Polyethylene (HDPE) or Glass waste carboy.
- **Labeling:** Affix a hazardous waste label. Explicitly write:
 - "Contains: **7-Hydroxy-beta-carboline-1-propionic acid**"^{[4][6]}
 - "Hazard: Toxic / Cytotoxic"
 - "Solvent: [Name of Solvent]"

Phase C: Contaminated Debris (Gloves, Tips, Wipes)

- Bagging: Collect all solid debris in a clear, 6-mil polyethylene bag.
- Secondary Containment: Place the bag inside a rigid container labeled "Cytotoxic/Hazardous Debris".
- Disposal Path: This stream is typically sent for High-Temperature Incineration (>1000°C) to ensure thermal destruction of the alkaloid structure.

Disposal Decision Logic (Visualized)



[Click to download full resolution via product page](#)

Caption: Operational workflow for segregating and processing beta-carboline waste streams.

Regulatory Compliance & RCRA Codes

In the United States, this specific compound is not explicitly P-listed or U-listed under RCRA (40 CFR 261.33). However, due to its toxicity profile, it must be managed as Characteristic Waste if it exhibits toxicity, or simply as Non-RCRA Regulated Hazardous Waste (depending on state regulations).

- Recommended Waste Code: If dissolved in a flammable solvent (MeOH), use D001 (Ignitable).
- Best Practice: Manage as "Lab Pack" waste for incineration. Do not landfill.

Emergency Spill Response

- Evacuate: Clear the immediate area of personnel.
- PPE: Don double gloves, goggles, and a respirator.
- Containment: Cover powder spills with a damp paper towel (soaked in water or DMSO) to prevent dust generation.
- Cleanup: Wipe up the material and place all wipes into the "Contaminated Debris" stream. Wash the surface with a 10% bleach solution to degrade residual organic traces, followed by water.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 10868897, **7-Hydroxy-beta-carboline-1-propionic acid**. Retrieved from [[Link](#)]
- BioCrick. **7-Hydroxy-beta-carboline-1-propionic acid** - Product Properties and Cytotoxicity. Retrieved from [[Link](#)]

- Occupational Safety and Health Administration (OSHA). Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [pharmacytimes.com](https://www.pharmacytimes.com) [[pharmacytimes.com](https://www.pharmacytimes.com)]
- 2. FDA Takes Steps to Restrict 7-OH Opioid Products Threatening American Consumers | FDA [[fda.gov](https://www.fda.gov)]
- 3. [food-safety.com](https://www.food-safety.com) [[food-safety.com](https://www.food-safety.com)]
- 4. 7-Hydroxy-beta-carboline-1-propionic acid | C₁₄H₁₂N₂O₃ | CID 10868897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. [msds.carboline.com](https://www.msds.carboline.com) [[msds.carboline.com](https://www.msds.carboline.com)]
- 6. 7-Hydroxy-beta-carboline-1-propionic acid | CAS:215934-15-9 | Alkaloids | High Purity | Manufacturer BioCrick [[biocrick.com](https://www.biocrick.com)]
- To cite this document: BenchChem. [Proper Disposal Procedures: 7-Hydroxy-beta-carboline-1-propionic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3034739#7-hydroxy-beta-carboline-1-propionic-acid-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com